

Spectroscopic Analysis of 2-Methyl-N-tosylbenzamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-N-tosylbenzamide

CAS No.: 146448-53-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize the chemical structure of **2-Methyl-N-tosylbenzamide**. While a complete, published dataset for this specific molecule is not readily available, this document outlines the standard experimental protocols and expected data for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The information herein is compiled from established methodologies for the analysis of similar organic compounds.

Chemical Structure

IUPAC Name: 2-Methyl-N-(4-methylphenyl)sulfonylbenzamide
Molecular Formula: $C_{15}H_{15}NO_3S$
Molecular Weight: 289.35 g/mol

Spectroscopic Data Summary

The following tables summarize the expected spectroscopic data for **2-Methyl-N-tosylbenzamide** based on the analysis of its chemical structure and data from analogous compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data (CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 8.0 - 7.8	d	2H	Ar-H (ortho to SO_2)
~ 7.6 - 7.2	m	6H	Ar-H
~ 2.4	s	3H	Ar- CH_3 (tosyl)
~ 2.3	s	3H	Ar- CH_3 (benzoyl)
~ 9.0 - 10.0	br s	1H	N-H

Table 2: Predicted ^{13}C NMR Spectroscopic Data (CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment
~ 165 - 170	C=O
~ 144	Ar-C (ipso, SO_2)
~ 138 - 125	Ar-C
~ 21.5	Ar- CH_3 (tosyl)
~ 19.5	Ar- CH_3 (benzoyl)

Table 3: Predicted IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3300	Medium	N-H Stretch
~ 3100 - 3000	Medium	Aromatic C-H Stretch
~ 1680	Strong	C=O Stretch (Amide I)
~ 1540	Medium	N-H Bend (Amide II)
~ 1350 & 1160	Strong	S=O Asymmetric & Symmetric Stretch

Table 4: Predicted Mass Spectrometry Data

m/z	Interpretation
289	[M] ⁺ (Molecular Ion)
134	[M - C ₇ H ₇ SO ₂] ⁺
119	[C ₈ H ₇ O] ⁺
91	[C ₇ H ₇] ⁺

Experimental Protocols

The following sections detail the standard methodologies for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule.

Sample Preparation:

- Approximately 10-20 mg of **2-Methyl-N-tosylbenzamide** is accurately weighed and dissolved in about 0.7 mL of a deuterated solvent, typically deuterated chloroform (CDCl₃).
- The solution is transferred to a 5 mm NMR tube.

- A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

Instrumentation and Data Acquisition:

- Instrument: A 400 MHz (or higher field) NMR spectrometer.
- ^1H NMR: The proton NMR spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. Key parameters include pulse width, acquisition time, and relaxation delay.
- ^{13}C NMR: The carbon-13 NMR spectrum is typically acquired using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom. A larger number of scans is required due to the low natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Sample Preparation (Attenuated Total Reflectance - ATR):

- A small amount of the solid **2-Methyl-N-tosylbenzamide** is placed directly onto the ATR crystal.
- Pressure is applied to ensure good contact between the sample and the crystal.

Instrumentation and Data Acquisition:

- Instrument: A Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory.
- Measurement: The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} . A background spectrum of the empty ATR crystal is recorded first and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and fragmentation pattern of a molecule.

Sample Preparation and Ionization:

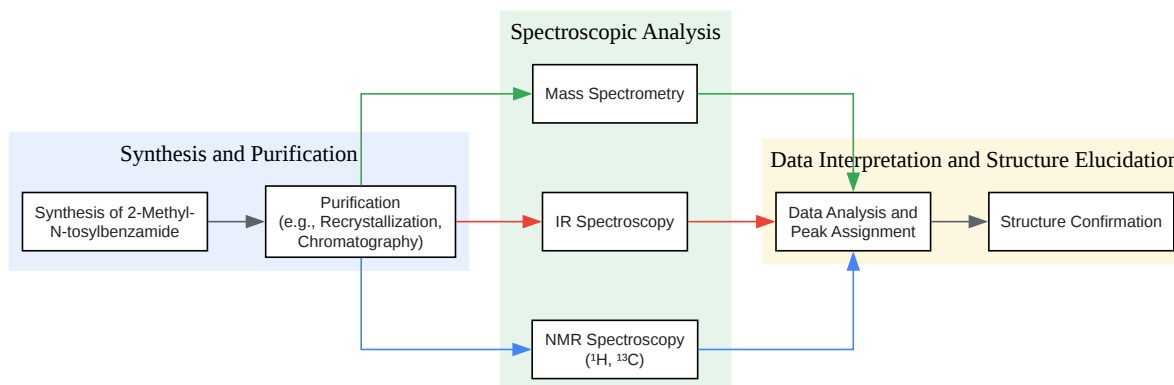
- A dilute solution of **2-Methyl-N-tosylbenzamide** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- The sample is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC) or Liquid Chromatography (LC).
- Electron Impact (EI) or Electrospray Ionization (ESI) are common methods to generate the molecular ions and fragment ions.

Instrumentation and Data Analysis:

- Instrument: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
- Analysis: The instrument separates the ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum shows the relative abundance of each ion. High-resolution mass spectrometry (HRMS) can be used to determine the exact molecular formula.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of an organic compound like **2-Methyl-N-tosylbenzamide**.



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Caption: Workflow for Synthesis and Spectroscopic Characterization.

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